

A Comparative Guide to the Structure-Activity Relationship of Brominated Tetrahydrofurans

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)tetrahydrofuran-3-carbonitrile

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In the vast and chemically diverse world of natural products, marine organisms are a prolific source of structurally unique and biologically active compounds. Among these, halogenated metabolites, particularly those containing bromine, have garnered significant attention for their potent cytotoxic, antimicrobial, and enzyme-inhibiting properties. The tetrahydrofuran ring, a common scaffold in many natural products, when combined with bromine substitution, presents a fascinating area of study for understanding how chemical structure dictates biological activity.

This guide provides an in-depth comparison of the structure-activity relationships (SAR) of brominated tetrahydrofurans. We will explore the influence of bromine substitution patterns and stereochemistry on their biological effects, supported by experimental data from the literature. This document is intended for researchers, scientists, and drug development professionals seeking to understand and leverage the therapeutic potential of this unique class of molecules.

The Significance of the Brominated Tetrahydrofuran Moiety

The tetrahydrofuran (THF) ring is a five-membered cyclic ether that is a key structural component in a wide array of biologically active natural products, including the Annonaceous acetogenins, polyether ionophores, and various marine lipids and terpenes.[1][2] These molecules exhibit a broad spectrum of biological activities, such as antitumor, antimicrobial, and antiprotozoal effects.[1] The incorporation of bromine, an element abundant in the marine environment, into the tetrahydrofuran scaffold can significantly modulate the compound's physicochemical properties and, consequently, its biological activity.[3] Bromine atoms can influence lipophilicity, metabolic stability, and the ability to form halogen bonds, all of which can impact how a molecule interacts with its biological target.

Structure-Activity Relationship Insights from Naturally Occurring Brominated Tetrahydrofurans

Direct and systematic SAR studies on a simple series of brominated tetrahydrofurans are not extensively documented in the current literature. However, valuable insights can be gleaned from naturally occurring, more complex molecules that feature this moiety.

The Mutafurans: A Case Study

A notable example is the mutafuran family of compounds (Mutafurans A-H), which are brominated ene-yne or ene-tetrahydrofurans isolated from marine sponges like *Xestospongia muta* and *Xestospongia testudinaria*.[4]

Compound	Key Structural Features	Reported Biological Activity
Mutafuran A-D	Brominated ene-yne tetrahydrofuran	Moderate antifungal activity against <i>Cryptococcus neoformans</i> var. <i>grubii</i> . Inactive against <i>Candida albicans</i> and <i>Candida glabrata</i> . [5]
Mutafuran H	Brominated ene-tetrahydrofuran	Active against <i>Artemia salina</i> larvae (LC50 = 2.6 μ M) and significant acetylcholinesterase inhibitory activity (IC50 = 0.64 μ M).[5]

From this limited data, we can infer a few preliminary SAR points:

- The nature of the side chain is crucial: The difference in activity between the ene-yne mutafurans (A-D) and the ene-tetrahydrofuran (H) suggests that the side chain composition significantly influences the biological target and potency.
- Bromination pattern: While the exact contribution of the bromine atom's position is not fully elucidated without a broader range of analogs, its presence is a defining feature of this bioactive class of compounds.

Inferred SAR from Related Brominated Furanones

Given the structural similarity, studies on brominated furanones can provide valuable hypotheses for the SAR of brominated tetrahydrofurans. Brominated furanones are well-known for their ability to inhibit bacterial biofilm formation.

Key findings from SAR studies on brominated furanones that may be translatable to brominated tetrahydrofurans include:

- A conjugated exocyclic vinyl bromide on the furanone ring is a critical structural element for non-toxic inhibition of *Escherichia coli* biofilm formation.[6] This suggests that the electronic

and steric properties conferred by the vinyl bromide are important for activity.

- Substitution on the furanone ring: The presence of methyl substituents on the furanone ring can reduce the growth-inhibitory effects of these molecules on both *E. coli* and *Pseudomonas aeruginosa*.^[7] This highlights that even small modifications to the core ring structure can significantly impact the balance between desired activity and toxicity.

These findings suggest that for brominated tetrahydrofurans, the position of the bromine atom, particularly if part of a vinyl bromide substituent, and the presence of other substituents on the tetrahydrofuran ring, are likely to be key determinants of biological activity and specificity.

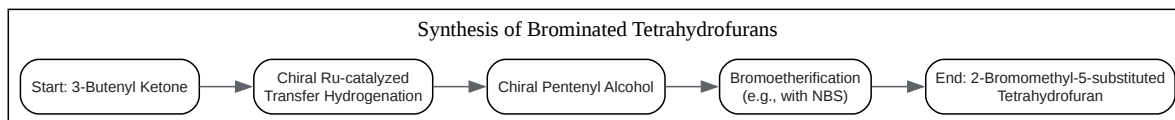
Experimental Protocols for Synthesis and Biological Evaluation

To facilitate further research in this area, we provide detailed, generalized protocols for the synthesis of a hypothetical series of brominated tetrahydrofurans and for their evaluation in a standard cytotoxicity assay.

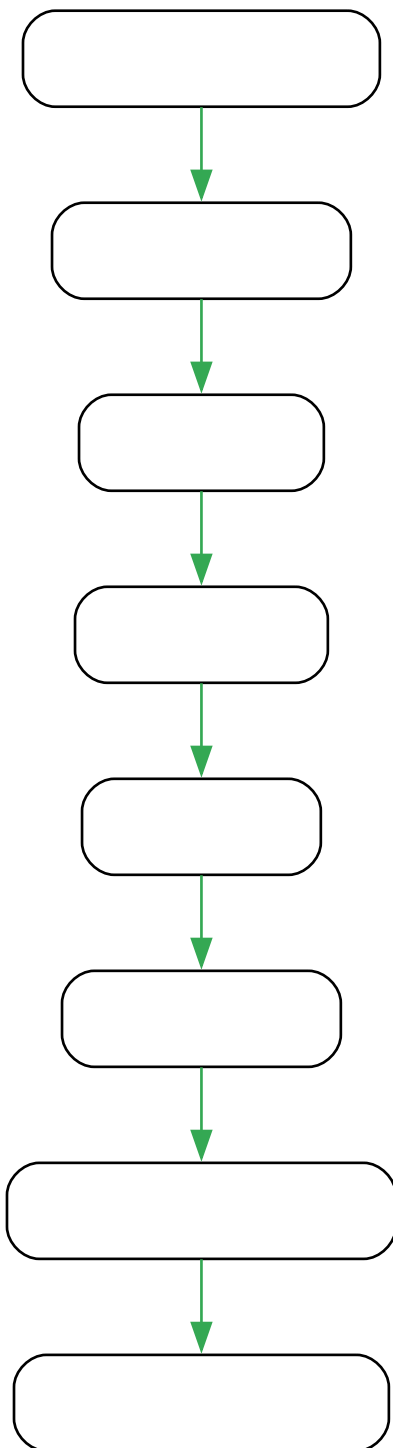
Synthesis of 2-Bromomethyl-5-aryl Tetrahydrofurans

A common strategy for the synthesis of substituted tetrahydrofurans is the palladium-catalyzed reaction of aryl bromides with γ -hydroxy terminal alkenes.^{[8][9]} An asymmetric synthesis of 2-bromomethyl-5-substituted tetrahydrofurans can be achieved through a chiral-ruthenium-catalyzed transfer hydrogenation of 3-butenyl ketones followed by bromoetherification of the resulting chiral pentenyl alcohols.^[10]

Hypothetical Synthetic Workflow:



MTT Cytotoxicity Assay Workflow

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Sources

- 1. Recent Advances in the Stereoselective Synthesis of Tetrahydrofurans - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. The Tetrahydrofuran Motif in Marine Lipids and Terpenes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Marine Anticancer Agents: An Overview with a Particular Focus on Their Chemical Classes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. The Tetrahydrofuran Motif in Marine Lipids and Terpenes | MDPI [[mdpi.com](https://www.mdpi.com/)]
- 5. preprints.org [preprints.org]
- 6. Synthesis of 2,5-disubstituted tetrahydrofurans by stereospecific elimination-cyclization of 1-iodomethyl-1,5-bis-epoxides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. universaar.uni-saarland.de [universaar.uni-saarland.de]
- 8. Palladium-Catalyzed Synthesis of Tetrahydrofurans from γ -Hydroxy Terminal Alkenes: Scope, Limitations, and Stereoselectivity - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. Stereoselective Synthesis of Tetrahydrofurans via the Palladium-Catalyzed Reaction of Aryl Bromides with γ -Hydroxy Alkenes: Evidence for an Unusual Intramolecular Olefin Insertion into a Pd(Ar)(OR) Intermediate [[organic-chemistry.org](https://www.organic-chemistry.org/)]
- 10. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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